

Navigating the Disposal of VUF10497: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: VUF10497

Cat. No.: B1684066

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For researchers and scientists engaged in drug development, the proper handling and disposal of investigational compounds like **VUF10497** are paramount to ensuring laboratory safety and environmental compliance. While specific disposal protocols for **VUF10497** are not publicly available, this guide provides a framework for its responsible management based on general principles of chemical waste disposal and the limited available data for this compound.

VUF10497 is identified as a potent histamine H4 receptor (H4R) inverse agonist with anti-inflammatory properties.^{[1][2][3]} It is intended for research use only and is not for human or veterinary use.^{[1][4]}

Key Chemical and Physical Properties

A summary of the available quantitative data for **VUF10497** is presented below. This information is crucial for assessing its potential hazards and determining the appropriate disposal route.

Property	Value
CAS Number	1080623-12-6
Chemical Formula	C18H20CIN5S
Molecular Weight	373.90 g/mol
pKi	7.57 (for H4 receptor)
Storage (Short-term)	0 - 4 °C (days to weeks)
Storage (Long-term)	-20 °C (months to years)

Immediate Safety and Handling Precautions

Before handling **VUF10497**, it is imperative to consult the manufacturer-provided Safety Data Sheet (SDS) and adhere to all institutional and regulatory guidelines for hazardous waste management. In the absence of a specific SDS, the following general precautions should be taken:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles, gloves, and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Storage:** Store **VUF10497** in a tightly sealed container in a dry, dark place at the recommended temperatures to ensure stability.

Step-by-Step Disposal Plan for VUF10497 Waste

The following procedural guidance is based on best practices for the disposal of research-grade chemical waste. This is a general guide and must be adapted to comply with your institution's specific Environmental Health and Safety (EHS) protocols.

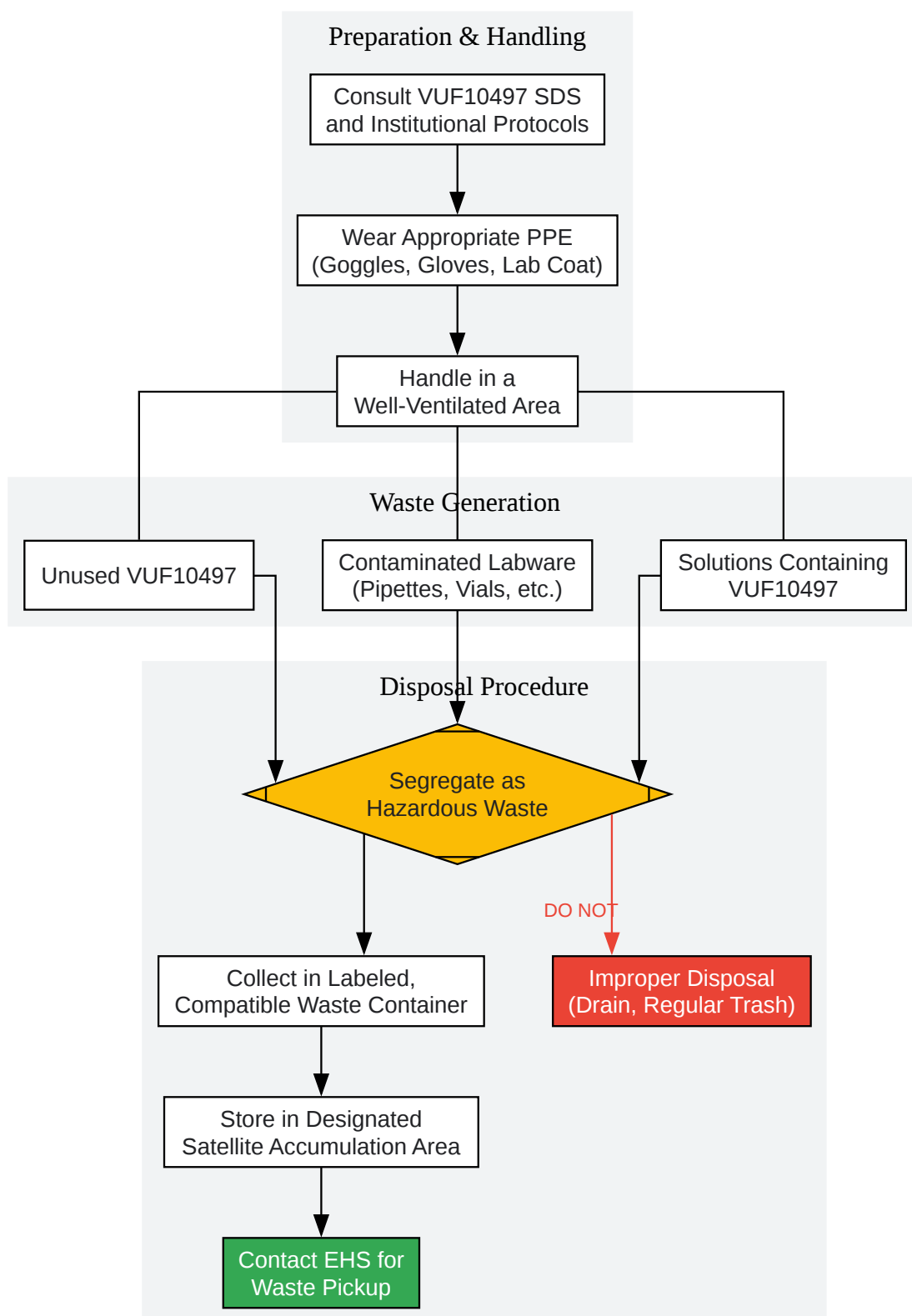
- **Waste Segregation:** Do not mix **VUF10497** waste with other chemical waste streams unless explicitly permitted by your institution's EHS department. All materials contaminated with

VUF10497, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials), should be collected as hazardous waste.

- Containerization:
 - Solid Waste: Collect solid **VUF10497** waste and contaminated materials in a clearly labeled, sealable, and chemically compatible container.
 - Liquid Waste: Collect liquid waste containing **VUF10497** in a separate, leak-proof, and appropriately labeled container. Ensure the container material is compatible with the solvents used.
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**VUF10497**," and any other components of the waste stream. Indicate the approximate quantities of each component.
- Storage of Waste: Store waste containers in a designated satellite accumulation area within the laboratory. This area should be secure and away from general laboratory traffic.
- Arranging for Disposal: Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not attempt to dispose of **VUF10497** down the drain or in the regular trash.

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **VUF10497** is depicted in the following diagram. This visual guide outlines the decision-making process from handling the compound to its final disposal.



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VUF10497 Disposal Workflow

By adhering to these guidelines and consulting with your institution's safety professionals, you can ensure the safe and compliant disposal of **VUF10497**, fostering a secure research environment.

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References

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